

Application Notes & Protocols: Preparation of Zinc Histidine Dihydrate Stock Solution

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Zinc histidine dihydrate

CAS No.: 17501-65-4

Cat. No.: B15722338

[Get Quote](#)

Abstract

This document provides a comprehensive, field-proven protocol for the preparation, quality control, and storage of **Zinc Histidine Dihydrate** stock solutions. Zinc, an essential trace element, is critical for a myriad of physiological processes, including enzymatic function, immune response, and protein structure stabilization. L-Histidine, an essential amino acid, acts as an efficient chelator for zinc, and the resulting complex, often denoted as $\text{Zn}(\text{His})_2$, is suggested to have enhanced bioavailability and potent antioxidant properties compared to other zinc salts.[1] This makes it a compound of significant interest in drug development, cell culture, and nutritional science. This guide explains the causal science behind the protocol steps, ensuring the production of a stable, accurate, and reliable stock solution for research applications.

Scientific Rationale and Background

Zinc is a cofactor for hundreds of enzymes and is integral to the structure of "zinc finger" proteins involved in gene expression. However, free zinc ions (Zn^{2+}) can be neurotoxic at high concentrations.[1] The chelation of zinc with L-histidine mitigates this toxicity while potentially enhancing its absorption and biological activity. The imidazole side chain of histidine has a high

affinity for binding metal ions like zinc, forming a stable coordinate covalent bond. This complex formation shields the charge of the metal ion, which can facilitate its transport across biological membranes.^[2]

Studies have demonstrated that zinc-histidine complexes can protect cultured neurons from oxidative stress-induced damage more effectively than zinc chloride.^[1] This neuroprotective effect is attributed to the inhibition of apoptosis-related signaling pathways.^[1] Therefore, the precise and accurate preparation of zinc histidine solutions is paramount for obtaining reproducible and meaningful experimental results. The stability of the complex is pH-dependent, with optimal formation occurring at neutral to alkaline pH.^{[3][4][5]}

Chemical & Physical Properties

A thorough understanding of the compound's properties is the first step in reliable solution preparation.

Property	Value	Source(s)
Chemical Name	Bis((2S)-2-amino-3-(1H-imidazol-5-yl)propanoate)zinc dihydrate	^[6]
Molecular Formula	C ₁₂ H ₂₀ N ₆ O ₆ Zn	^[6]
Molecular Weight	409.7 g/mol	^{[6][7]}
CAS Number	36450-85-8 (dihydrate); 17501-65-4	^{[6][8]}
Appearance	White to off-white crystalline powder	^[9]
Solubility	Poorly soluble in pure water, solubility enhanced in the presence of excess zinc ions or with pH adjustment. ^{[10][11]} ^[12]	

Safety & Handling Precautions

Before beginning, review the Material Safety Data Sheet (MSDS/SDS) for **zinc histidine dihydrate**.^{[9][13]}

- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and appropriate gloves.^[13]
- Respiratory Protection: If handling large quantities of powder or if ventilation is poor, use a dust respirator or work in a fume hood to avoid inhalation.^{[9][13]}
- Handling: Avoid generating dust. In case of contact with eyes or skin, rinse immediately with plenty of water.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not let the product enter drains.^[13]

Detailed Protocol for 100 mM Stock Solution

This protocol describes the preparation of 100 mL of a 100 mM **Zinc Histidine Dihydrate** stock solution. Adjust volumes and mass as required for different concentrations or volumes.

4.1. Required Materials & Equipment

- Reagents:
 - **Zinc Histidine Dihydrate** (M.W. = 409.7 g/mol)
 - Ultrapure water (Type I, 18.2 MΩ·cm), sterile
- Equipment:
 - Analytical balance (4-decimal place)
 - 100 mL volumetric flask (Class A)
 - Magnetic stirrer and stir bar
 - pH meter
 - Spatula and weighing paper/boat

- Pipettes
- 0.22 µm sterile syringe filter
- Sterile conical tubes for storage

4.2. Step-by-Step Methodology

Step 1: Calculation of Mass The first step is to calculate the precise mass of **zinc histidine dihydrate** powder needed. The causality here is fundamental stoichiometry.

- Formula: $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- Calculation: $\text{Mass} = 0.100 \text{ mol/L} \times 0.100 \text{ L} \times 409.7 \text{ g/mol} = 4.097 \text{ g}$

Step 2: Weighing the Compound Using an analytical balance, carefully weigh out 4.097 g of **zinc histidine dihydrate** powder onto weighing paper. Tare the balance with the weighing paper before adding the compound to ensure accuracy.

Step 3: Dissolution This is the most critical step, as zinc-histidine complexes can be challenging to dissolve directly.[\[10\]](#)

- Add a magnetic stir bar to the 100 mL volumetric flask.
- Carefully transfer the weighed powder into the flask.
- Add approximately 80 mL of ultrapure water. Adding a portion of the final solvent volume first prevents the solute from clumping at the bottom and facilitates dissolution.
- Place the flask on a magnetic stirrer and stir at a moderate speed.
- Rationale for Facilitating Dissolution: The complex may not dissolve readily. Gentle warming (to no more than 40°C) or sonication in a water bath for 5-10 minute intervals can be used to aid dissolution. The increased kinetic energy helps break the crystal lattice structure. Avoid aggressive heating, which could degrade the compound. The presence of metal ions can enhance histidine's water affinity, but patience is key.[\[11\]](#)[\[12\]](#)

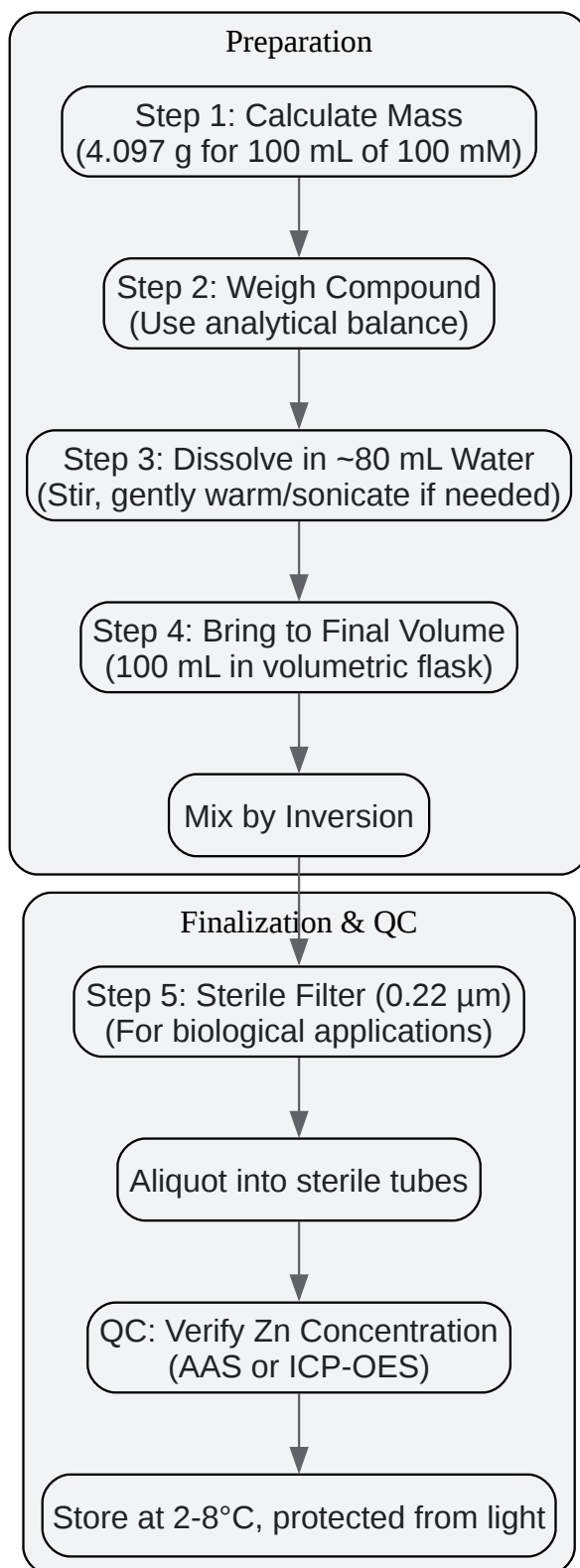
Step 4: Bringing to Final Volume Once the solid is completely dissolved (the solution should be clear and free of particulates), remove the flask from the stirrer.

- Allow the solution to return to room temperature if it was warmed.
- Carefully add ultrapure water until the bottom of the meniscus reaches the calibration mark on the neck of the 100 mL volumetric flask. Use a pipette for the final additions to avoid overshooting the mark.
- Cap the flask and invert it 15-20 times to ensure the solution is homogeneous.

Step 5: Sterile Filtration (For Biological Applications) For applications such as cell culture, the stock solution must be sterile to prevent contamination.

- Draw the solution into a sterile syringe.
- Attach a 0.22 μm sterile syringe filter to the syringe.
- Dispense the solution through the filter into sterile conical tubes for storage. This physically removes any potential microbial contaminants without using heat.

4.3. Protocol Workflow Diagram



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Zinc-histidine complex protects cultured cortical neurons against oxidative stress-induced damage - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. scispace.com [scispace.com]
- 3. hiroshima.repo.nii.ac.jp [hiroshima.repo.nii.ac.jp]
- 4. Zinc-histidine as nucleation centers for growth of ZnS nanocrystals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Zinc histidine dihydrate | C₁₂H₂₀N₆O₆Zn | CID 67532809 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. GSRS [gsrs.ncats.nih.gov]
- 8. pharmaffiliates.com [pharmaffiliates.com]
- 9. spectrumchemical.com [spectrumchemical.com]
- 10. jocpr.com [jocpr.com]
- 11. Enhancement of the Water Affinity of Histidine by Zinc and Copper Ions - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Application Notes & Protocols: Preparation of Zinc Histidine Dihydrate Stock Solution]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15722338/docs#application-notes-protocols-preparation-of-zinc-histidine-dihydrate-stock-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)